

Solubility Profile of Basic Red 22: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Basic red 22

CAS No.: 23354-43-0

Cat. No.: B12769253

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An In-depth Technical Guide on the Solubility of **Basic Red 22** in Aqueous and Organic Media

This technical guide provides a comprehensive overview of the solubility of **Basic Red 22** (C.I. 11055; CAS No. 12221-52-2), a cationic azo dye. This document is intended for researchers, scientists, and professionals in drug development and other fields where a thorough understanding of this compound's solubility is essential. This guide consolidates available quantitative data, details experimental protocols for solubility determination, and presents a logical workflow for these procedures.

Core Topic: Solubility of Basic Red 22

Basic Red 22 is a red powder that is soluble in water.^{[1][2]} Its solubility is a critical factor in its various applications, including in the textile industry for dyeing acrylic fibers.^[2] Understanding its solubility in different solvent systems is fundamental for optimizing process parameters, ensuring formulation stability, and developing analytical methods.

Quantitative Solubility Data

The available quantitative solubility data for **Basic Red 22** is currently limited to aqueous solutions. Extensive searches of scientific literature and chemical databases did not yield specific quantitative solubility values for **Basic Red 22** in common organic solvents. The reported solubility in water is presented in the table below.

Solvent	Temperature	Solubility (g/L)	Source(s)
Water	Not specified	20	[2]

It has been noted that the solubility of **Basic Red 22** in water is not significantly influenced by temperature.[2]

Experimental Protocols for Solubility Determination

While specific experimental protocols for determining the solubility of **Basic Red 22** are not widely published, standard laboratory methods can be readily adapted for this purpose. The following sections detail two common and effective methods: UV-Vis Spectrophotometry and the Gravimetric Method.

1. UV-Visible Spectrophotometry Protocol

This method is suitable for colored compounds like **Basic Red 22** and relies on the relationship between absorbance and concentration as defined by the Beer-Lambert Law.

a. Materials and Equipment:

- **Basic Red 22**
- Solvent of interest (e.g., water, ethanol, methanol, DMSO)
- Analytical balance
- Volumetric flasks (various sizes)
- Pipettes
- Syringe filters (0.45 µm)

- UV-Vis Spectrophotometer

- Cuvettes

b. Procedure:

- Preparation of a Standard Stock Solution:
 - Accurately weigh a precise amount of **Basic Red 22** (e.g., 10 mg).
 - Dissolve the weighed dye in a known volume of the chosen solvent in a volumetric flask (e.g., 100 mL) to create a stock solution of known concentration.
- Determination of Maximum Absorbance (λ_{max}):
 - Prepare a dilute solution of **Basic Red 22** from the stock solution.
 - Scan the solution using the UV-Vis spectrophotometer over a relevant wavelength range (e.g., 400-700 nm) to identify the wavelength of maximum absorbance (λ_{max}).
- Creation of a Calibration Curve:
 - Prepare a series of standard solutions of decreasing concentrations from the stock solution by serial dilution.
 - Measure the absorbance of each standard solution at the determined λ_{max} .
 - Plot a graph of absorbance versus concentration. This will serve as the calibration curve.
- Preparation of a Saturated Solution:
 - Add an excess amount of **Basic Red 22** to a known volume of the solvent in a container that can be sealed.
 - Agitate the mixture at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Analysis:

- After the equilibration period, allow the undissolved solid to settle.
- Carefully withdraw a sample of the supernatant and filter it using a syringe filter to remove any suspended particles.
- Dilute the filtered saturated solution with a known factor of the solvent to bring the absorbance within the linear range of the calibration curve.
- Measure the absorbance of the diluted sample at λ_{max} .
- Calculation of Solubility:
 - Use the equation of the line from the calibration curve to determine the concentration of the diluted sample.
 - Multiply this concentration by the dilution factor to calculate the concentration of the saturated solution, which represents the solubility of **Basic Red 22** in that solvent at that temperature.

2. Gravimetric Method Protocol

This method directly measures the mass of the dissolved solute in a known volume of a saturated solution.

a. Materials and Equipment:

- **Basic Red 22**
- Solvent of interest
- Analytical balance
- Volumetric flask or graduated cylinder
- Beakers or flasks with stoppers
- Stirring plate and stir bars
- Oven

- Desiccator

- Filtration apparatus

b. Procedure:

- Preparation of a Saturated Solution:

- Add an excess amount of **Basic Red 22** to a known volume of the solvent in a sealable container.
- Stir the mixture at a constant temperature for an extended period (e.g., 24-48 hours) to ensure the solution is saturated.

- Sample Collection:

- Allow the undissolved solid to settle.
- Carefully withdraw a precise volume of the clear supernatant (e.g., 10 mL).

- Solvent Evaporation:

- Transfer the known volume of the saturated solution to a pre-weighed, dry container (e.g., a beaker or evaporating dish).
- Heat the container gently in an oven at a temperature sufficient to evaporate the solvent without decomposing the dye.

- Drying and Weighing:

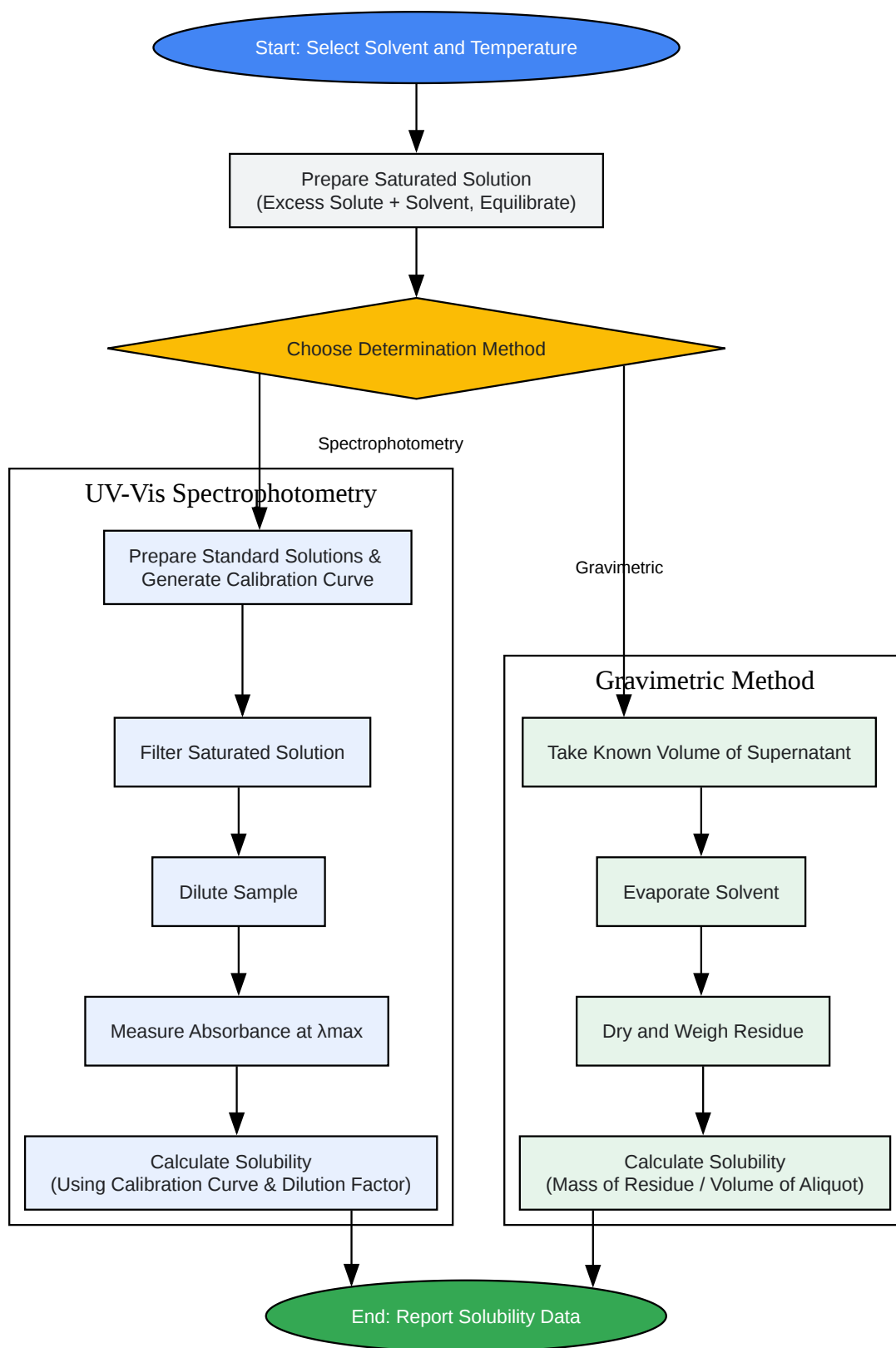
- Once the solvent has completely evaporated, place the container with the dried dye residue in a desiccator to cool to room temperature.
- Weigh the container with the dried residue on an analytical balance.
- Repeat the drying and weighing process until a constant weight is achieved.

- Calculation of Solubility:

- Subtract the initial weight of the empty container from the final constant weight to determine the mass of the dissolved **Basic Red 22**.
- Calculate the solubility by dividing the mass of the dissolved dye by the volume of the solvent sample taken.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for determining the solubility of **Basic Red 22**.



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Workflow for Determining the Solubility of **Basic Red 22**.

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